

GSK163090 stability and storage conditions

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Compound of Interest

Compound Name: GSK163929

Cat. No.: B15608945

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GSK163090 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of GSK163090. The information is presented in a question-and-answer format to directly address common issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for GSK163090 solid compound?

For long-term storage, GSK163090 solid powder should be kept in a dry, dark environment at -20°C. Under these conditions, the compound is expected to be stable for months to years.^[1] For short-term storage of a few days to weeks, 0-4°C is acceptable.^[1]

Q2: How should I store stock solutions of GSK163090?

Stock solutions of GSK163090 are typically prepared in dimethyl sulfoxide (DMSO). For optimal stability, it is recommended to store DMSO stock solutions at -80°C.

Q3: What is the shelf life of GSK163090 under recommended storage conditions?

When stored properly as a solid powder, GSK163090 has a shelf life of over two years.^[1]

Q4: Is GSK163090 stable during shipping?

Yes, GSK163090 is shipped as a non-hazardous chemical under ambient temperatures. The compound is considered stable enough for the duration of ordinary shipping and time spent in customs, which can be a few weeks.^[1]

Q5: In which solvents is GSK163090 soluble?

GSK163090 is soluble in DMSO but not in water.^[1]

Troubleshooting Guide

Issue 1: Precipitation observed in my GSK163090 stock solution.

- **Possible Cause:** The solubility of GSK163090 in DMSO can be affected by the presence of moisture. Hygroscopic DMSO can have a significant impact on the solubility of the product.
- **Solution:** Always use newly opened, anhydrous DMSO to prepare stock solutions. If precipitation occurs, gentle warming and/or sonication can be used to aid dissolution.

Issue 2: Inconsistent results in my in vivo experiments.

- **Possible Cause:** Working solutions of GSK163090 for in vivo experiments may not be stable over extended periods.
- **Solution:** It is highly recommended to prepare fresh working solutions on the day of the experiment. Avoid using solutions that have been stored for an extended period, even at low temperatures.

Issue 3: Potential degradation of GSK163090 in my experimental buffer.

- **Possible Cause:** The stability of small molecules can be pH-dependent. Although specific data for GSK163090 is not readily available, compounds with similar structures can be susceptible to hydrolysis under acidic or alkaline conditions.
- **Solution:** Whenever possible, prepare fresh solutions in your experimental buffer immediately before use. If you must store the solution, perform a small-scale pilot experiment to assess stability over your experimental timeframe by comparing the activity of the fresh versus stored solution.

Issue 4: Concern about the stability of GSK163090 in an aqueous formulation for an in vitro assay.

- Possible Cause: GSK163090 is not soluble in water, and forcing it into an aqueous solution without proper formulation can lead to precipitation and inaccurate concentrations.
- Solution: For in vitro assays requiring aqueous buffers, it is common to first dissolve GSK163090 in a small amount of DMSO and then dilute this stock solution into the aqueous buffer. Ensure the final concentration of DMSO is compatible with your assay and does not exceed a level that could affect your experimental system (typically <0.1-0.5%).

Quantitative Data Summary

Table 1: Recommended Storage Conditions for GSK163090

Form	Storage Temperature	Duration	Recommendations
Solid Powder (Short-term)	0 - 4°C	Days to Weeks	Keep dry and dark. [1]
Solid Powder (Long-term)	-20°C	Months to Years	Keep dry and dark. [1]
Stock Solution in DMSO	-80°C	Not specified, but best practice for long-term	Aliquot to avoid repeated freeze-thaw cycles.

Table 2: Solubility of GSK163090

Solvent	Solubility	Notes
DMSO	Soluble	Use of anhydrous DMSO is recommended.
Water	Not Soluble	[1]

Experimental Protocols

Protocol 1: Preparation of Stock Solution (Example)

- Objective: To prepare a 10 mM stock solution of GSK163090 in DMSO.
- Materials:
 - GSK163090 (Molecular Weight: 415.54 g/mol)
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes
- Procedure:
 1. Allow the vial of GSK163090 solid to equilibrate to room temperature before opening to prevent moisture condensation.
 2. Weigh out the desired amount of GSK163090 powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.155 mg of GSK163090.
 3. Add the appropriate volume of anhydrous DMSO to the solid. In this example, add 1 mL of DMSO.
 4. Vortex the solution until the solid is completely dissolved. Gentle warming or sonication may be applied if necessary.
 5. Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
 6. Store the aliquots at -80°C.

Protocol 2: Forced Degradation Study (General Guideline)

Forced degradation studies are essential for understanding the intrinsic stability of a drug substance and for developing stability-indicating analytical methods. While specific data for GSK163090 is not publicly available, a general protocol based on ICH guidelines is provided below.

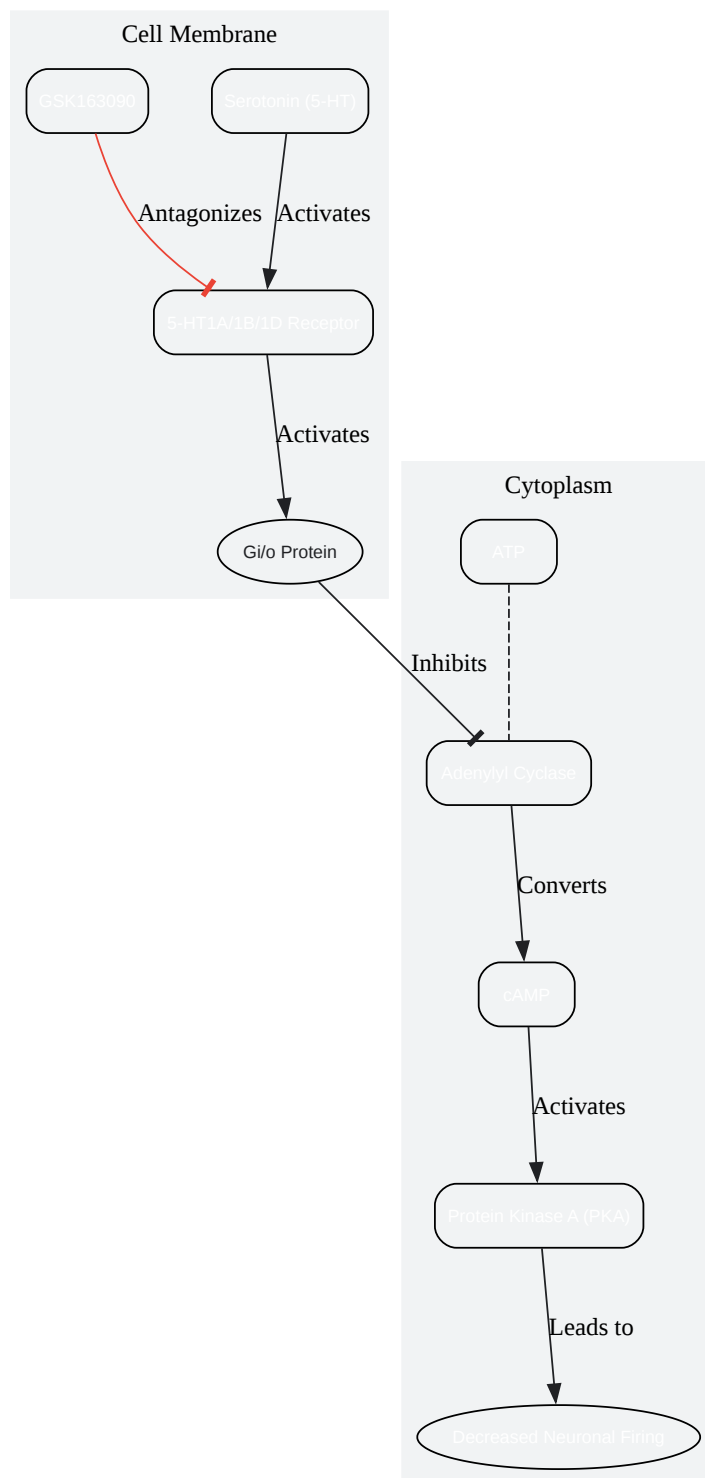
- Objective: To investigate the degradation of GSK163090 under various stress conditions.
- Materials:
 - GSK163090
 - Hydrochloric acid (HCl) solution (e.g., 0.1 M)
 - Sodium hydroxide (NaOH) solution (e.g., 0.1 M)
 - Hydrogen peroxide (H₂O₂) solution (e.g., 3%)
 - High-purity water
 - Methanol or other suitable organic solvent
 - HPLC system with a suitable column (e.g., C18) and detector (e.g., UV-Vis or MS)
- Procedure:
 1. Acid Hydrolysis: Dissolve GSK163090 in a suitable solvent and add 0.1 M HCl. Incubate at a specific temperature (e.g., 60°C) for a defined period (e.g., 24 hours). Neutralize the solution before analysis.
 2. Base Hydrolysis: Dissolve GSK163090 in a suitable solvent and add 0.1 M NaOH. Incubate at a specific temperature (e.g., 60°C) for a defined period. Neutralize the solution before analysis.
 3. Oxidative Degradation: Dissolve GSK163090 in a suitable solvent and add 3% H₂O₂. Incubate at room temperature for a defined period.
 4. Thermal Degradation: Expose the solid GSK163090 powder to a high temperature (e.g., 105°C) for a defined period.
 5. Photolytic Degradation: Expose a solution of GSK163090 to a UV light source for a defined period.

6. Analysis: Analyze the stressed samples using a validated stability-indicating HPLC method to separate and quantify the parent compound and any degradation products.

Visualizations

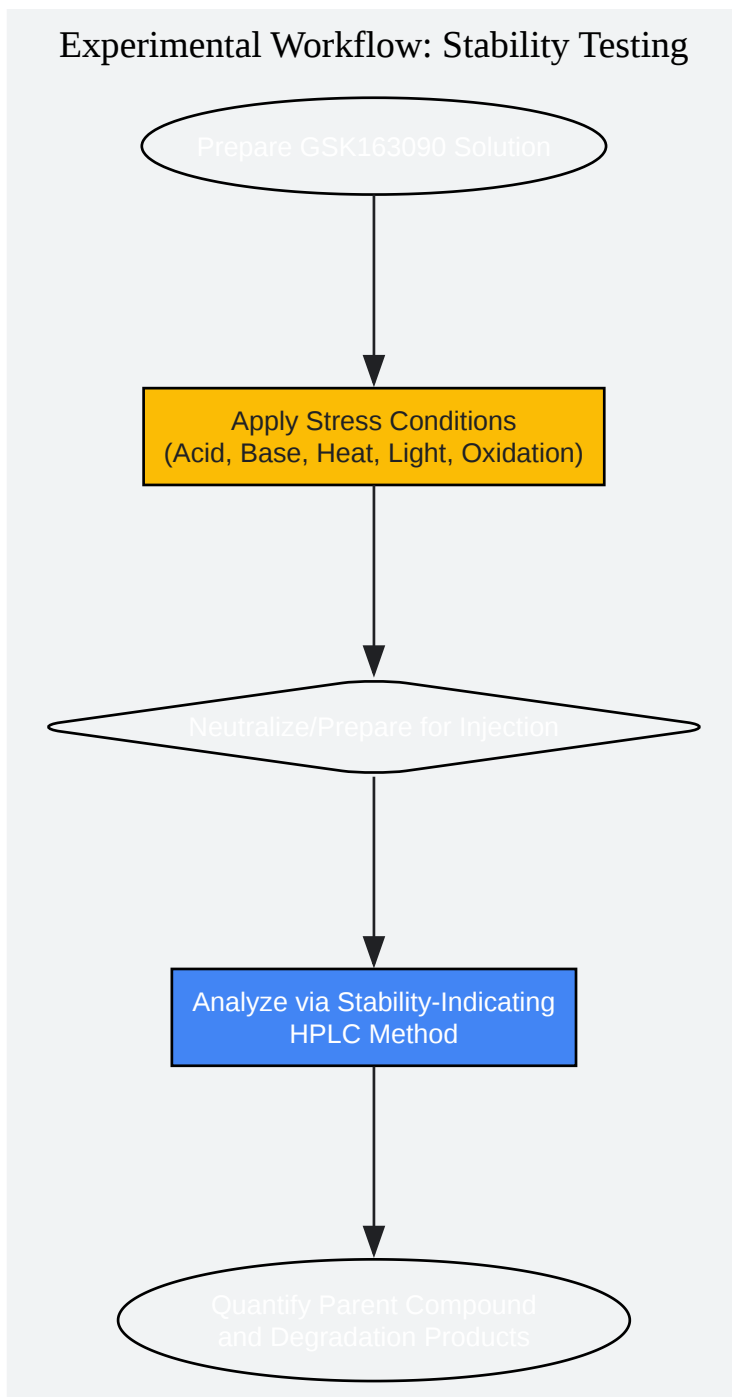
Signaling Pathways

GSK163090 is an antagonist of the 5-HT_{1A}, 5-HT_{1B}, and 5-HT_{1D} receptors. The following diagrams illustrate the general signaling pathways associated with these G protein-coupled receptors (GPCRs). As an antagonist, GSK163090 would block these pathways.



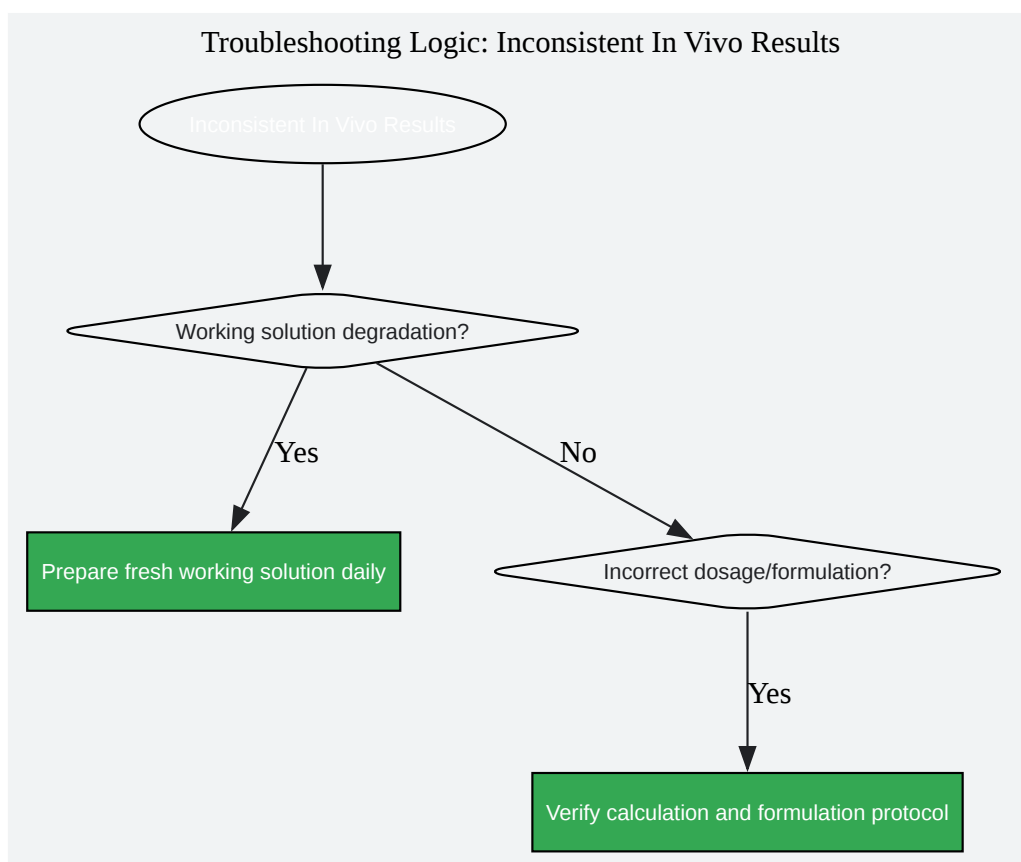
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Caption: Antagonistic action of GSK163090 on 5-HT_{1A/1B/1D} receptor signaling.



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Caption: General experimental workflow for a forced degradation study.



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Caption: Logical troubleshooting flow for inconsistent in vivo experimental results.

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References

- 1. [ijedr.org](https://www.ijedr.org) [[ijedr.org](https://www.ijedr.org)]
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